

Advanced Application Note: Development and Characterization of HAN-Based Green Propellants

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Compound of Interest

Compound Name: *Hydroxylamine nitrate*

Cat. No.: *B8762895*

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Executive Summary & Strategic Relevance

The aerospace industry is undergoing a paradigm shift from carcinogenic hydrazine () to "green" energetic ionic liquids (EILs). Hydroxylammonium Nitrate (HAN) based formulations—most notably AF-M315E (ASCENT) and SHP-163—represent the leading edge of this transition.

For researchers and formulation scientists, HAN presents a unique challenge: it is not merely a fuel but a condensed-phase oxidizer salt that requires precise thermal and catalytic management to release energy. Unlike hydrazine, which relies on simple heterogeneous catalysis, HAN decomposition involves complex proton transfer mechanisms and high adiabatic flame temperatures (>2000 K).

Key Advantages:

- Performance: 13% higher Specific Impulse () and ~50% higher density than hydrazine.[1][2]
- Safety: Negligible vapor pressure; eliminates the need for SCAPE (Self-Contained Atmospheric Protective Ensemble) suits during loading.
- Thermal: Glass transition at -80°C, eliminating the need for constant tank heating.[3]

Chemical Architecture & Thermodynamics

The HAN Molecule

HAN (

) is an ionic liquid oxidizer. In propulsion blends, it is typically complexed with a fuel (e.g., glycine, methanol) and water to modulate burn rate and temperature.

Decomposition Mechanism

Understanding the decomposition pathway is critical for designing catalysts. The reaction is initiated by a proton transfer from the cation to the anion, followed by radical intermediate formation.



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Figure 1: Simplified reaction pathway of HAN decomposition.[4] The proton transfer step is the primary barrier requiring catalytic intervention.

Comparative Performance Data

Property	Hydrazine ()	AF-M315E (ASCENT)	SHP-163
Type	Monopropellant	Ionic Liquid Blend	Ionic Liquid Blend
Density (g/cm ³)	1.00	~1.47	1.40
Specific Impulse (, vac)	~235 s	~257 s	~276 s
Freezing Point	+2°C	-80°C (Glass Transition)	< -30°C
Flame Temp	~1200 K	~2100 K	~2400 K
Toxicity	High (Carcinogenic)	Low (Acute)	Low (Acute)

Material Compatibility & Handling Protocols

CRITICAL WARNING: HAN is a strong oxidizer and acidic in solution. Material incompatibility leads to leached transition metal ions (Fe, Cu, Ni), which act as homogeneous catalysts, causing uncontrolled decomposition and tank pressurization.

Materials Matrix

- Compatible (Green):
 - Metals: Titanium (6Al-4V), Platinum, Tantalum.
 - Polymers: PTFE (Teflon), PFA, HDPE (for short-term storage).
- Conditional (Yellow):
 - Metals: 304/316L Stainless Steel. (Acceptable for short-duration flow tests; unacceptable for long-term flight storage due to Fe leaching).
- Incompatible (Red - DO NOT USE):
 - Metals: Copper, Brass, Nickel, mild steel.

- Reasoning: Cu^{2+} and Fe^{3+} ions lower the onset temperature of HAN decomposition, leading to "runaway" thermal events.

Handling Protocol: "Clean-Then-Passivate"

- Cleaning: All wetted surfaces must be precision cleaned to remove organic oils.
- Passivation: Flush stainless steel lines with 30% nitric acid to build the oxide layer before introducing HAN.
- Validation: Test rinse water conductivity ($< 5 \mu\text{S}/\text{cm}$) to ensure no ionic residues remain.

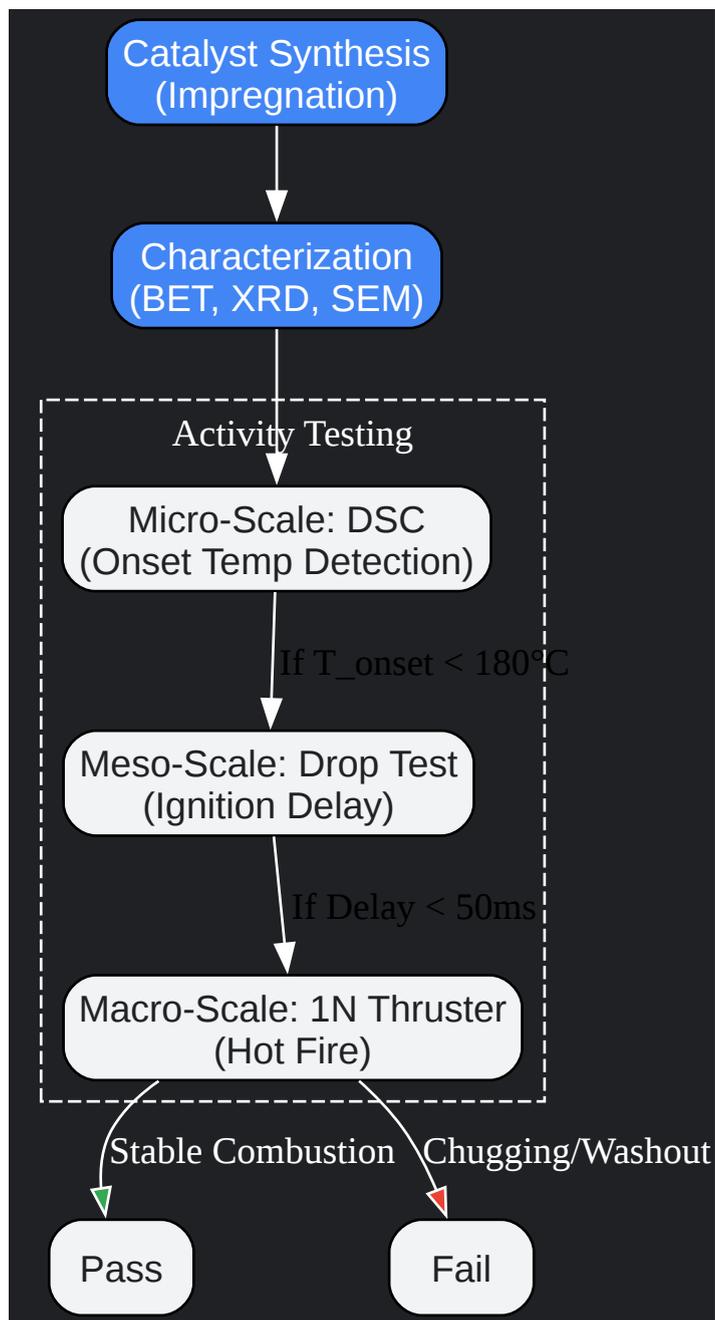
Catalyst Selection & Reactor Design

Unlike hydrazine, which starts easily with Shell 405 ($\text{Ir}/\text{Al}_2\text{O}_3$) at room temperature, HAN blends often require pre-heated catalyst beds (200°C – 400°C) to initiate reaction, although advanced catalysts are lowering this threshold.

Catalyst Candidates

- Iridium (Ir) on Alumina/Silica: The industry standard. High activity, but susceptible to sintering at HAN's high flame temps (2400 K).
- Hexaaluminates (LHA): Emerging support materials offering higher thermal stability than standard alumina.

Workflow: Catalyst Screening



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Figure 2: Sequential screening workflow from material synthesis to hot-fire testing.

Experimental Protocols

Protocol A: Thermal Stability & Kinetics (DSC)

Purpose: Determine the onset temperature (

) and activation energy (

) of the propellant-catalyst system.

Equipment: Differential Scanning Calorimeter (DSC) with high-pressure capsules (to prevent evaporation before decomposition).

- Calibration: Calibrate DSC using Indium and Zinc standards.
- Sample Prep:
 - Load 2.0 ± 0.1 mg of catalyst powder into a gold-plated high-pressure crucible.
 - Add 5.0 ± 0.1 mg of HAN propellant.
 - Seal hermetically.
- Run Parameters:
 - Ramp: $5^{\circ}\text{C}/\text{min}$ from 30°C to 400°C .
 - Atmosphere: Nitrogen purge ($50 \text{ mL}/\text{min}$).
- Analysis (Self-Validating):
 - Success Criteria: A sharp exothermic peak indicates rapid decomposition.
 - Failure: A broad, shallow hump suggests slow evaporation rather than catalytic ignition.
 - Metric: Calculate

(tangent method). If

with catalyst is $>50^{\circ}\text{C}$ lower than neat propellant, the catalyst is active.

Protocol B: Drop Test (Ignition Delay)

Purpose: Rapidly screen catalyst "light-off" capability.

- Setup: Place 100 mg of catalyst on a heater plate controlled to 200°C .

- Execution: Dispense a 10 μ L droplet of propellant onto the bed using a micro-syringe.
- Measurement: Record with high-speed camera (1000 fps).
- Calculation:
 - : Droplet contact.
 - : First visible light/gas expansion.
 - Ignition Delay =
.
- Validation: If delay > 100ms, the catalyst is too slow for thruster applications (risk of accumulation and hard start).

Expert Insights & Troubleshooting

Troubleshooting "Hard Starts": If you observe pressure spikes during thruster startup, it is likely due to propellant accumulation. The catalyst bed is too cold or inactive, allowing liquid HAN to pool before detonating.

- *Corrective Action: Increase pre-heat temperature or reduce initial mass flow rate (pulse-mode start).*
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The "Washout" Phenomenon: Unlike hydrazine, HAN produces significant water vapor. At low temperatures, this water can condense on the catalyst, blocking active sites.

- *Corrective Action: Ensure the reactor bed temperature remains above the dew point of the exhaust gases (>150°C) during operation.*
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